

Application Notes and Protocols for Acetylenedicarboxylic Acid (But-2-ynedioic Acid)

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Compound of Interest

Compound Name: *Hex-2-ynedioic acid*

Cat. No.: *B14131801*

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A Note to the Reader: Comprehensive experimental data for "**Hex-2-ynedioic acid**" is not readily available in the public domain. The following application notes and protocols are provided for a closely related and well-documented compound, Acetylenedicarboxylic acid (But-2-ynedioic acid). This information is intended to serve as a valuable reference for researchers, scientists, and drug development professionals working with related alkynoic dicarboxylic acids.

Acetylenedicarboxylic acid is a versatile organic compound utilized as a building block in the synthesis of various chemical structures, including heterocyclic compounds and as a dienophile in Diels-Alder reactions.^[1] Its derivatives have applications in the development of novel materials such as metal-organic frameworks (MOFs) and covalent organic frameworks (COFs).^[2]

Physicochemical Properties

A summary of the key physicochemical properties of Acetylenedicarboxylic acid is provided in the table below.

Property	Value
IUPAC Name	But-2-ynedioic acid
Other Names	Acetylenedicarboxylic acid
CAS Number	142-45-0
Molecular Formula	C ₄ H ₂ O ₄
Molar Mass	114.06 g/mol
Appearance	Crystalline solid
Melting Point	175-176 °C (decomposes)
Solubility	Soluble in diethyl ether

Experimental Protocols

The following protocols are detailed methodologies for the synthesis and purification of acetylenedicarboxylic acid and related compounds.

Protocol 1: Synthesis of Acetylenedicarboxylic Acid from α,β -Dibromosuccinic Acid

This protocol is based on the first described synthesis of acetylenedicarboxylic acid.[\[1\]](#)

Materials:

- α,β -Dibromosuccinic acid
- Potassium hydroxide (KOH)
- Methanol or Ethanol
- Sulfuric acid (H₂SO₄)
- Diethyl ether
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, beaker, etc.)

- Magnetic stirrer and heating mantle
- Filtration apparatus

Procedure:

- Dissolve α,β -dibromosuccinic acid in methanol or ethanol in a round-bottom flask equipped with a magnetic stirrer and a condenser.
- Prepare a solution of potassium hydroxide in the same alcohol.
- Slowly add the potassium hydroxide solution to the α,β -dibromosuccinic acid solution while stirring. The reaction is exothermic and may require cooling to maintain a controlled temperature.
- After the addition is complete, heat the mixture to reflux for a specified period to ensure the completion of the reaction, which yields potassium bromide and potassium acetylenedicarboxylate.^[1]
- Cool the reaction mixture and separate the precipitated salts (potassium bromide and potassium acetylenedicarboxylate) by filtration.
- Treat the collected salts with a calculated amount of sulfuric acid to protonate the acetylenedicarboxylate to acetylenedicarboxylic acid.
- Extract the acetylenedicarboxylic acid from the aqueous solution using diethyl ether.
- Dry the ether extract over anhydrous sodium sulfate.
- Evaporate the diethyl ether to obtain the crystalline acetylenedicarboxylic acid.

Protocol 2: General Purification of a Dicarboxylic Acid by Extraction and Recrystallization

This protocol provides a general method for the purification of acidic organic compounds.

Materials:

- Crude dicarboxylic acid

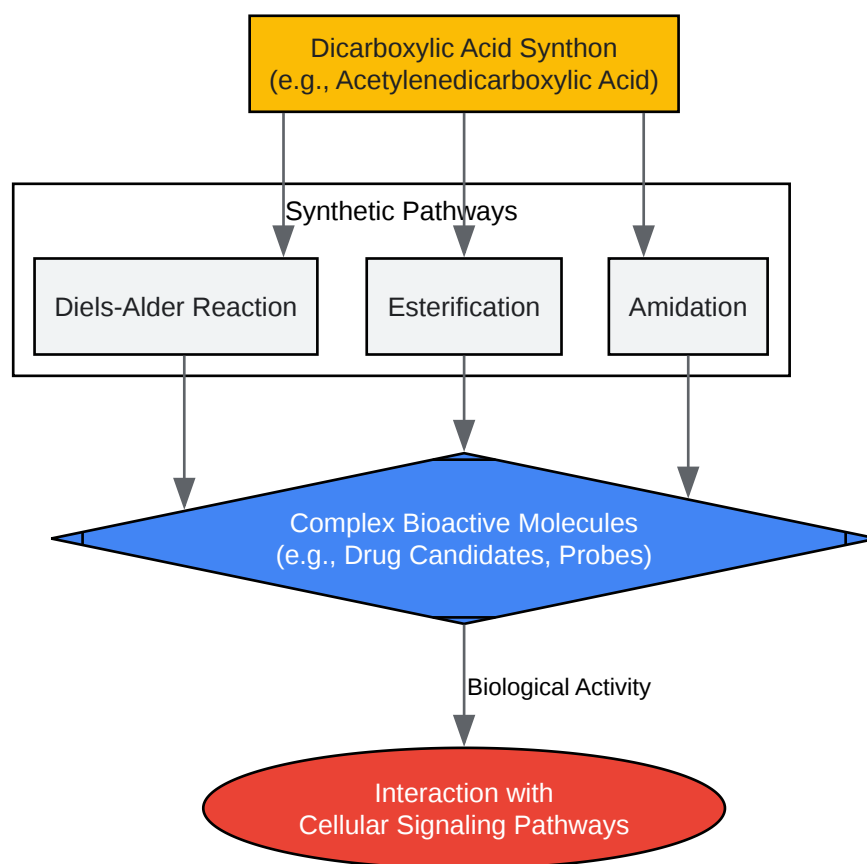
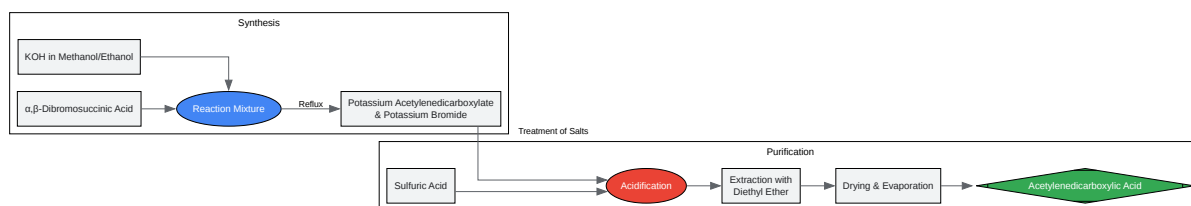
- Ethyl acetate
- Concentrated hydrochloric acid (HCl)
- Aqueous sodium carbonate (Na_2CO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Appropriate solvent for recrystallization (e.g., aqueous methanol)
- Separatory funnel
- Standard laboratory glassware

Procedure:

- Dissolve the crude product in ethyl acetate.
- To remove impurities, convert the acid into its sodium salt by washing the organic solution with an aqueous solution of sodium carbonate.^[3] The sodium salt of the dicarboxylic acid will move to the aqueous layer.
- Separate the aqueous layer containing the sodium salt of the dicarboxylic acid.
- Acidify the aqueous phase with concentrated hydrochloric acid to regenerate the dicarboxylic acid, which will precipitate if it is a solid or can be extracted.^[3]
- Extract the purified dicarboxylic acid with multiple portions of ethyl acetate.^[3]
- Combine the organic extracts and dry them over anhydrous sodium sulfate.^[3]
- Evaporate the solvent under reduced pressure to obtain the purified dicarboxylic acid.^[3]
- For further purification, recrystallize the solid product from a suitable solvent system, such as aqueous methanol.

Diagrams

Synthesis Workflow for Acetylenedicarboxylic Acid



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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Acetylenedicarboxylic Acid (But-2-ynedioic Acid)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14131801#hex-2-ynedioic-acid-experimental-protocols]

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